

Application Notes and Protocols for Viscosity Measurement of Enbucrilate Formulations

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Compound of Interest

Compound Name: *Enbucrilate*

Cat. No.: *B3422321*

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Introduction

Enbucrilate, a n-butyl cyanoacrylate, is a monomer that rapidly polymerizes in the presence of moisture, forming a strong adhesive bond.[1] It is widely used in the medical field as a tissue adhesive for wound closure and as an embolization agent in radiological procedures.[2][3][4] The viscosity of an **enbucrilate** formulation is a critical physical property that dictates its handling characteristics, application, and performance. For instance, low-viscosity formulations are suitable for applications requiring rapid spreading and penetration, while high-viscosity formulations are preferred for filling gaps and preventing migration from the application site.[5]

These application notes provide a comprehensive overview of the methodologies for measuring the viscosity of **enbucrilate** formulations. Detailed experimental protocols, data presentation guidelines, and an understanding of the factors influencing viscosity are presented to assist researchers and professionals in the development and quality control of **enbucrilate**-based products.

Factors Influencing Viscosity of Enbucrilate Formulations

The viscosity of **enbucrilate** formulations can be tailored by adjusting several factors:

- Temperature: Viscosity is highly dependent on temperature. An increase in temperature leads to a decrease in the viscosity of the formulation. Conversely, lowering the temperature increases the viscosity. This relationship is crucial for controlling the application properties of the adhesive.[6]
- Additives: Various additives are incorporated into **enbucrilate** formulations to modify their properties:
 - Thickeners: To increase viscosity and provide thixotropic properties (shear-thinning), thickening agents like fumed silica or soluble polymers (e.g., poly(methyl methacrylate)) are often added.[7][8][9] Hydrophobic fumed silica is particularly effective in providing thixotropic effects in cyanoacrylate compositions.[7]
 - Plasticizers: Plasticizers are added to reduce the brittleness of the cured adhesive. While they primarily affect the mechanical properties of the polymerized adhesive, they can also influence the viscosity of the liquid formulation.[10][11]
 - Stabilizers: Acidic stabilizers are included to prevent premature polymerization. The type and concentration of these stabilizers can have a minor effect on the formulation's viscosity.
 - Other Agents: In medical applications, **enbucrilate** is sometimes mixed with oil-based agents, such as iodized oil, to modify its polymerization rate and viscosity for specific procedures like embolization.

Data Presentation

The following tables summarize the quantitative effects of temperature and additives on the viscosity of n-butyl cyanoacrylate (NBCA) formulations.

Table 1: Effect of Temperature and Iodized Oil on n-Butyl Cyanoacrylate (NBCA) Viscosity

Temperature (°C)	NBCA:Iodized Oil Ratio	Viscosity (mPa·s)
4	1:1	15.2
20	1:1	8.5
40	1:1	5.2
60	1:1	3.5
4	1:2	22.8
20	1:2	12.1
40	1:2	7.5
60	1:2	5.1
4	1:4	35.4
20	1:4	18.2
40	1:4	11.0
60	1:4	7.5

Data adapted from a study on the effects of temperature and iodized oil on NBCA viscosity.

Table 2: Viscosity of Commercial Cyanoacrylate Adhesives

Product Type	Viscosity Range (mPa·s)
Unmodified Monomers	2 - 5
General Purpose	80 - 120
High Viscosity / Gel	1500 - 3000+

Note: The viscosities of commercial products can vary significantly based on their specific formulations and intended applications.[\[5\]](#)

Experimental Protocols

The following protocols are based on established standards for viscosity measurement of resins and non-Newtonian fluids, such as ISO 2555 and ASTM D2196, and are adapted for **enbucrilate** formulations.^{[5][7][8][12]} A rotational viscometer, such as a Brookfield viscometer, is recommended for these measurements.

Protocol 1: Viscosity Measurement of a Base Enbucrilate Formulation

Objective: To determine the apparent viscosity of a pure or minimally modified **enbucrilate** formulation.

Materials and Equipment:

- **Enbucrilate** formulation
- Rotational Viscometer (e.g., Brookfield DV series) with a set of spindles
- Low-viscosity spindle set (e.g., LV-1 to LV-4)
- 600 mL low-form Griffin beaker or other suitable container
- Controlled temperature water bath or chamber
- Calibrated thermometer
- Personal protective equipment (gloves, safety glasses)

Procedure:

- Instrument Setup:
 - Set up the viscometer on a level and vibration-free surface.
 - Ensure the viscometer is properly calibrated according to the manufacturer's instructions.
- Sample Preparation and Temperature Control:
 - Place approximately 500 mL of the **enbucrilate** formulation into a 600 mL beaker.

- Place the beaker in a controlled temperature bath set to the desired measurement temperature (e.g., 25 °C ± 0.1 °C).
- Allow the sample to equilibrate to the target temperature for at least 1 hour. Monitor the temperature with a calibrated thermometer.
- Spindle Selection and Viscometer Settings:
 - Select an appropriate spindle and rotational speed. For low-viscosity **enbucrilate**, a small spindle (e.g., LV-1 or LV-2) and a higher speed may be necessary. The goal is to achieve a torque reading between 10% and 100% of the instrument's range for optimal accuracy.
 - Attach the selected spindle to the viscometer.
- Measurement:
 - Carefully lower the viscometer so that the spindle is immersed in the center of the sample up to the immersion mark on the spindle shaft. Avoid trapping air bubbles.
 - Turn on the viscometer motor at the selected speed.
 - Allow the reading to stabilize. This may take 30-60 seconds.
 - Record the viscosity reading in centipoise (cP) or milliPascal-seconds (mPa·s) and the torque percentage.
- Data Reporting:
 - Report the viscosity value, the temperature of the measurement, the viscometer model, spindle number, and rotational speed used.

Protocol 2: Evaluating the Effect of a Thickening Agent

Objective: To determine the effect of a thickening agent (e.g., fumed silica) on the viscosity of an **enbucrilate** formulation.

Materials and Equipment:

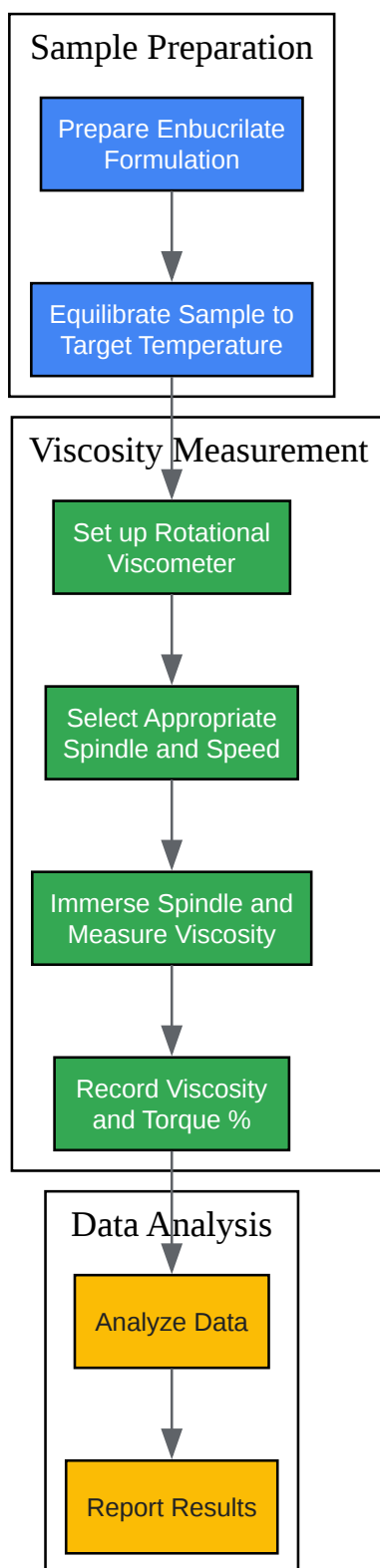
- Same as Protocol 1
- Thickening agent (e.g., hydrophobic fumed silica)
- Analytical balance
- Low-shear mixer

Procedure:

- Formulation Preparation:
 - Prepare a series of **enbucrilate** formulations with varying concentrations of the thickening agent (e.g., 1%, 2%, 3%, 4%, 5% w/w).
 - Add the thickening agent to the **enbucrilate** monomer slowly while mixing at a low shear rate to ensure uniform dispersion without initiating polymerization.
- Viscosity Measurement:
 - For each formulation, follow the procedure outlined in Protocol 1 to measure the viscosity.
 - It may be necessary to use different spindles and/or rotational speeds as the viscosity increases with the concentration of the thickening agent.
- Data Analysis and Presentation:
 - Tabulate the viscosity measurements for each concentration of the thickening agent.
 - Plot a graph of viscosity versus the concentration of the thickening agent to visualize the relationship.

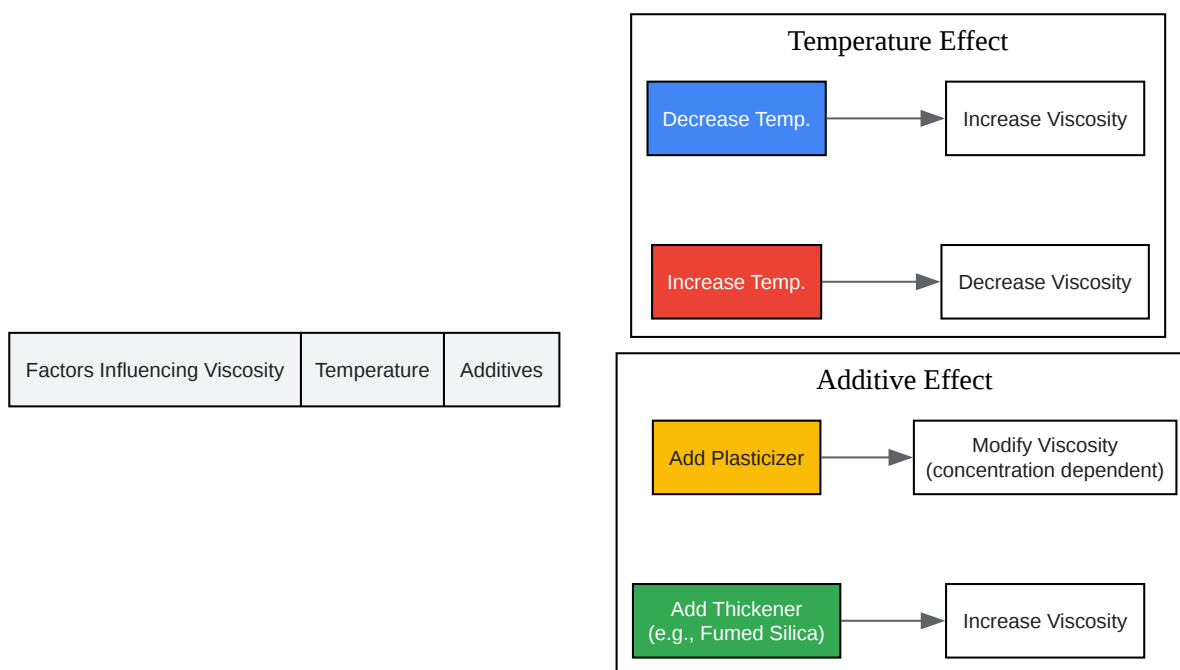
Visualization of Experimental Workflow

The following diagrams illustrate the logical workflow for viscosity measurement and formulation adjustment.



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Caption: Experimental workflow for viscosity measurement.



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Caption: Logical relationships in **enbucrilate** viscosity control.

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